

# Commercial Suppliers and Technical Guide for High-Purity 1,1-Difluoroacetone

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## Compound of Interest

Compound Name: 1,1-Difluoroacetone

Cat. No.: B1306852

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for high-purity **1,1-Difluoroacetone** (CAS No. 431-05-0). It is an essential resource for researchers and professionals in drug development and chemical synthesis, offering detailed information on suppliers, purity specifications, and analytical methodologies for quality assessment.

## Introduction to 1,1-Difluoroacetone

**1,1-Difluoroacetone** is a fluorinated organic compound with the chemical formula  $C_3H_4F_2O$ . Its unique chemical properties, including its utility as a versatile building block in organic synthesis, make it a compound of significant interest in the pharmaceutical and agrochemical industries.

[1] It is primarily used as an intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and other specialty chemicals.[2][3] A notable application is in the preparation of substituted THF amides that act as modulators of sodium channels.[4] Furthermore, it is a key starting material for fluoropyrazole succinate dehydrogenase inhibitors, a class of fungicides.[5][6] The cost-effective and sustainable production of high-purity **1,1-Difluoroacetone** is therefore a critical factor in the manufacturing of these important compounds.[5][6]

## Commercial Suppliers of High-Purity 1,1-Difluoroacetone

The availability of high-purity **1,1-Difluoroacetone** is crucial for research and manufacturing in the pharmaceutical sector. A variety of chemical suppliers offer this compound at different purity levels. The following tables summarize the key information for several prominent commercial suppliers.

**Table 1: High-Purity (>98%) 1,1-Difluoroacetone Suppliers**

Supplier	Purity Specification	Available Quantities	Notes
Wanxingda	≥99%	Inquiry	Chinese manufacturer. <a href="#">[3]</a>
Henan Lihao Chem Plant Limited	99% (Industrial Grade)	Inquiry	
Zibo Hangyu Biotechnology Development Co., Ltd.	99%	Inquiry	Price listed as US \$60.00-600.00 / kg. <a href="#">[7]</a>
Shaanxi Dideu Medichem Co. Ltd.	99%	Inquiry	Price listed as US \$1.00-1.00 / KG and US \$111.00-101.00 / KG. <a href="#">[7]</a>
HANGZHOU LEAP CHEM CO., LTD.	Pharmaceutical Grade (99%)	Inquiry	Also offers industrial grade. <a href="#">[2]</a>

**Table 2: Research and Development Grade (<98%) 1,1-Difluoroacetone Suppliers**

Supplier	Purity Specification	Available Quantities	Notes
Apollo Scientific	95%	1g, 5g, 25g	MDL Number: MFCD02262166.[8]
Sigma-Aldrich (Synthonix Corporation)	97%	Inquiry	
Santa Cruz Biotechnology	Not specified	Inquiry	For research use only. [9]

## Technical Specifications and Properties

A thorough understanding of the physicochemical properties of **1,1-Difluoroacetone** is essential for its safe handling, storage, and application in synthesis.

**Table 3: Physicochemical Properties of 1,1-Difluoroacetone**

Property	Value	Reference
CAS Number	431-05-0	[2]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> F <sub>2</sub> O	[3]
Molecular Weight	94.06 g/mol	
Appearance	Colorless transparent liquid	[3]
Boiling Point	46.5-46.7 °C / 757 mmHg	[8]
Density	1.164 g/cm <sup>3</sup>	[8]
Refractive Index	1.328	[8]
Storage Temperature	Refrigerator	

## Experimental Protocols for Quality Assessment

Ensuring the purity of **1,1-Difluoroacetone** is paramount for its use in pharmaceutical applications. The following are detailed methodologies for key analytical experiments to assess the purity and identity of the compound.

## Purity Determination by Gas Chromatography (GC)

Gas chromatography is a robust method for determining the purity of volatile compounds like **1,1-Difluoroacetone**. An industrialized preparation method reported a purity of 99.60% as determined by GC.<sup>[5][6]</sup>

Methodology:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (GC-FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 5 minutes.
  - Ramp: Increase to 150 °C at a rate of 10 °C/min.
  - Hold: Hold at 150 °C for 5 minutes.
- Injection Volume: 1 µL of a 1% solution of **1,1-Difluoroacetone** in a suitable solvent (e.g., dichloromethane).
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

## Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the identity of **1,1-Difluoroacetone**. Both  $^1\text{H}$  and  $^{19}\text{F}$  NMR are highly informative.

### $^1\text{H}$ NMR Spectroscopy Protocol:

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve approximately 10-20 mg of **1,1-Difluoroacetone** in 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Acquisition Parameters:
  - Pulse sequence: Standard proton pulse program.
  - Number of scans: 16-32.
  - Relaxation delay: 1-2 seconds.
- Data Analysis: The proton spectrum is expected to show a triplet for the methyl protons due to coupling with the two fluorine atoms.

### $^{19}\text{F}$ NMR Spectroscopy Protocol:

- Instrumentation: A 400 MHz or higher NMR spectrometer equipped with a fluorine probe.
- Sample Preparation: Same as for  $^1\text{H}$  NMR.
- Acquisition Parameters:
  - Pulse sequence: Standard fluorine pulse program.
  - Number of scans: 16-32.
  - Relaxation delay: 1-2 seconds.

- **Data Analysis:** The fluorine spectrum will show a quartet due to coupling with the three methyl protons. The chemical shift will be characteristic of the difluoromethyl ketone environment.

## Impurity Profiling by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for identifying and quantifying volatile impurities.

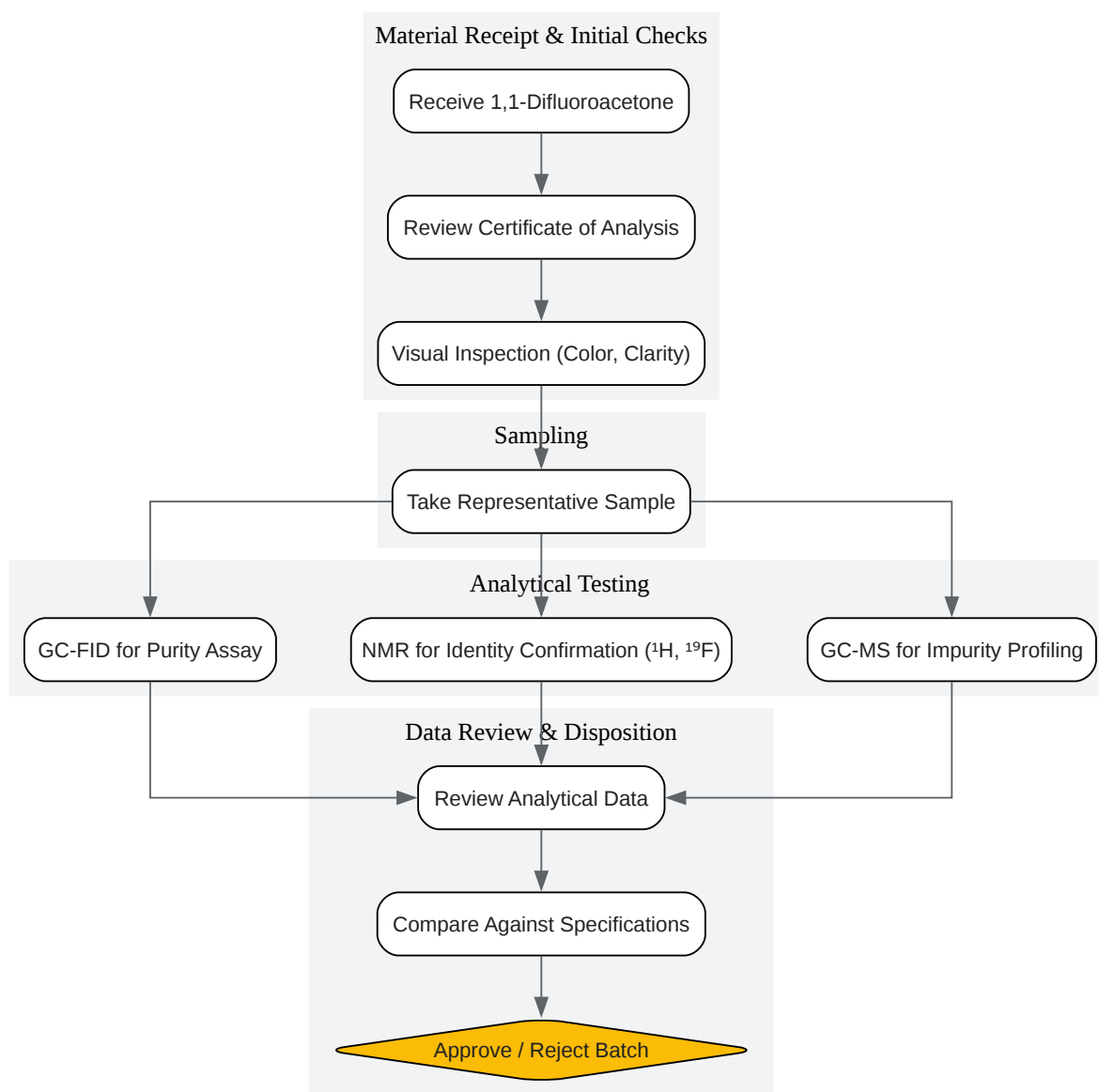
Methodology:

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **GC Conditions:** Same as the GC-FID method described above.
- **Mass Spectrometer Parameters:**
  - Ionization mode: Electron Ionization (EI) at 70 eV.
  - Mass range: m/z 30-200.
  - Scan speed: 2 scans/second.
- **Data Analysis:** The mass spectrum of the main peak should correspond to the molecular ion and fragmentation pattern of **1,1-Difluoroacetone**. Any other peaks can be identified by comparing their mass spectra with a library (e.g., NIST).

## Visualizations

### Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of incoming batches of **1,1-Difluoroacetone**.



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Figure 1. Quality Control Workflow for **1,1-Difluoroacetone**.

## Role in Synthesis of Bioactive Molecules

**1,1-Difluoroacetone** is not known to be directly involved in cellular signaling pathways. Instead, its primary role in the context of drug development is as a key building block for the synthesis of more complex, biologically active molecules. The introduction of the difluoromethyl group can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule.



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Figure 2. Synthetic Utility in Drug Development.

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## References

- 1. lcms.cz [lcms.cz]
- 2. echemi.com [echemi.com]
- 3. 1,1-Difluoroacetone from China manufacturer - Wanxingda [wxdchem.com]
- 4. Conformational analysis. Part 27. NMR, solvation and theoretical investigation of conformational isomerism in fluoro- and 1,1-difluoro-acetone - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 5. science-gate.com [science-gate.com]
- 6. researchgate.net [researchgate.net]
- 7. 1,1-DIFLUOROACETONE | 431-05-0 [chemicalbook.com]



- 8. 431-05-0 Cas No. | 1,1-Difluoroacetone | Apollo [store.apolloscientific.co.uk]
- 9. scbt.com [scbt.com]
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